

Safeguarding Research: Proper Disposal Procedures for Butacetin

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Compound of Interest

Compound Name:	Butacetin
CAS No.:	2109-73-1
Cat. No.:	B1208508

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For laboratory professionals, including researchers, scientists, and drug development experts, the proper management and disposal of chemical compounds are paramount to ensuring a safe and compliant research environment. **Butacetin**, an analgesic agent, requires careful handling throughout its lifecycle, including its ultimate disposal.[1] This guide provides essential safety and logistical information for the proper disposal of **Butacetin**, aligning with standard laboratory safety and chemical handling protocols.

Chemical and Safety Data Overview

Butacetin, also known by its chemical name N-(4-tert-butoxyphenyl)acetamide, is an organic compound with the molecular formula C₁₂H₁₇NO₂. [2][3] While specific comprehensive disposal data for **Butacetin** is not readily available, general principles of chemical waste management for pharmaceutical compounds in a laboratory setting should be strictly followed. The following table summarizes key identifiers for **Butacetin**:

Identifier	Value
CAS Number	2109-73-1
Molecular Formula	C12H17NO2
Molecular Weight	207.27 g/mol
Synonyms	4'-tert-Butoxyacetanilide, Tromal

Data sourced from PubChem and CAS Common Chemistry.[\[2\]](#)[\[3\]](#)

Disposal Protocol for Butacetin

The following step-by-step procedures are based on general guidelines for the disposal of laboratory chemicals and pharmaceutical waste. It is crucial to consult your institution's Environmental Health and Safety (EHS) office for specific requirements.

1. Waste Identification and Segregation:

- Characterize the Waste: All waste containing **Butacetin** must be treated as regulated chemical waste.
- Segregate: Do not mix **Butacetin** waste with other waste streams unless explicitly permitted by your institution's EHS guidelines.

2. Containerization:

- Primary Container: Collect **Butacetin** waste in a dedicated, properly labeled, and sealable container. The container must be compatible with the chemical to prevent leaks or reactions.
- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "**Butacetin**," and any other components in the waste stream.[\[4\]](#)

3. Storage:

- Designated Area: Store the waste container in a designated satellite accumulation area that is at or near the point of generation and under the control of laboratory personnel.[\[4\]](#)

- Secondary Containment: Use secondary containment, such as a spill tray, to mitigate the impact of potential leaks.[4]
- Incompatible Materials: Store **Butacetin** waste away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[5]

4. Arranging for Disposal:

- Contact EHS: Once the waste container is full, or if waste generation is complete, contact your institution's EHS office to schedule a pickup.
- Professional Disposal: **Butacetin** waste must be disposed of through a licensed hazardous waste disposal company. Do not dispose of **Butacetin** down the drain or in regular trash.

5. Spill Management:

- Evacuate and Secure: In case of a spill, evacuate the immediate area and restrict access.
- Ventilate: Ensure the area is well-ventilated.
- Absorb: Use an inert absorbent material, such as sand or vermiculite, to contain and absorb the spill.[4]
- Collect and Package: Carefully collect the absorbed material and place it in a labeled hazardous waste container.[4]
- Decontaminate: Clean the spill area thoroughly. All cleaning materials used must also be disposed of as hazardous waste.

6. Empty Container Disposal:

- Triple Rinse: Empty containers that held **Butacetin** should be triple-rinsed with a suitable solvent.[4]
- Collect Rinsate: The rinsate must be collected and disposed of as hazardous waste.[4]
- Render Unusable: After rinsing, puncture or otherwise destroy the container to prevent reuse before disposal in accordance with institutional policies.[4]

Logical Workflow for Butacetin Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Butacetin** waste in a laboratory setting.



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Butacetin Disposal Workflow

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- To cite this document: BenchChem. [Safeguarding Research: Proper Disposal Procedures for Butacetin]. BenchChem, [2026]. [Online PDF]. Available at:

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